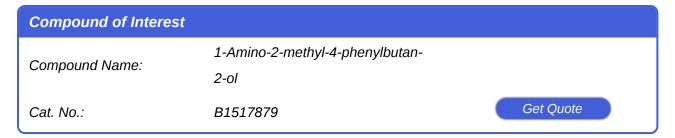


Technical Guide: Physicochemical Properties of 1-Amino-2-methyl-4-phenylbutan-2-ol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Amino-2-methyl-4-phenylbutan-2-ol is a chiral amino alcohol with potential applications in organic synthesis and medicinal chemistry. Its structure, featuring a primary amine, a tertiary alcohol, and a chiral center, makes it a candidate as a building block in the synthesis of more complex molecules.[1] This guide provides a summary of its known physical characteristics, outlines general experimental protocols for their determination, and presents a typical workflow for the characterization of such a novel chemical entity.

Core Physical Characteristics

Experimental data for the physical characteristics of **1-Amino-2-methyl-4-phenylbutan-2-ol** are not readily available in published literature. The data presented below are primarily computed properties obtained from chemical databases. For comparative purposes, experimental data for the related compound lacking the amino group, 2-methyl-4-phenyl-2-butanol, are also included.

Quantitative Data Summary



Property	1-Amino-2-methyl- 4-phenylbutan-2-ol	2-Methyl-4-phenyl- 2-butanol (for comparison)	Data Type
Molecular Formula	C11H17NO	C11H16O	-
Molecular Weight	179.26 g/mol [1][2]	164.24 g/mol [3][4]	-
Melting Point	Not available	31-33 °C[4]	Experimental
Boiling Point	Not available	144 °C at 85 mmHg[4]	Experimental
Solubility	Not available	Soluble in alcohol and fats; slightly soluble in water[3]	Experimental
XlogP (Computed)	1.2[2]	2.1[3]	Computed

Experimental Protocols

The following are general methodologies for determining the key physical properties of a novel compound like **1-Amino-2-methyl-4-phenylbutan-2-ol**.

Melting Point Determination (for solids)

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of the crystalline compound is packed into a capillary tube.
 - The tube is placed in the melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range.

Boiling Point Determination (for liquids)



- Apparatus: Distillation apparatus or a micro boiling point apparatus.
- Procedure (Distillation):
 - The liquid sample is placed in a distillation flask with boiling chips.
 - The flask is heated, and the vapor rises through a condenser.
 - The temperature at which the liquid and vapor are in equilibrium under a given pressure is recorded as the boiling point. For high-boiling liquids, vacuum distillation is employed to prevent decomposition.

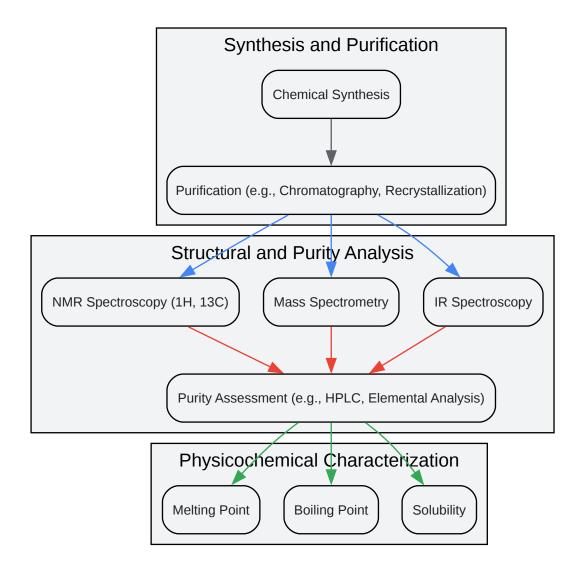
Solubility Assessment

- Apparatus: Vials, analytical balance, and a set of standard laboratory solvents.
- Procedure:
 - A known mass of the compound is added to a specific volume of a solvent (e.g., water, ethanol, acetone, dichloromethane) at a controlled temperature.
 - The mixture is agitated until saturation is reached.
 - The concentration of the dissolved compound is determined analytically (e.g., by UV-Vis spectroscopy or HPLC after filtration).
 - The process is repeated with a range of polar and non-polar solvents to build a solubility profile.

Compound Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of a novel chemical compound.





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Caption: Workflow for Synthesis and Characterization of a Novel Compound.

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References

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